

In-Depth Technical Guide: (E/Z)-DMU2105 (CAS 1031063-36-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (E/Z)-DMU2105

Cat. No.: B15577938

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Abstract

(E/Z)-DMU2105, identified by CAS number 1031063-36-1, is a potent and selective inhibitor of the cytochrome P450 enzyme CYP1B1. This enzyme is notably overexpressed in a variety of human tumors, playing a crucial role in the metabolic activation of procarcinogens and the metabolism of steroid hormones. Consequently, the inhibition of CYP1B1 by DMU2105 presents a promising therapeutic strategy in oncology. This document provides a comprehensive overview of the technical information available on **(E/Z)-DMU2105**, including its chemical properties, mechanism of action, relevant signaling pathways, and general experimental protocols.

Chemical Properties and Synthesis

(E/Z)-DMU2105 is a chalcone derivative with the chemical name 3-(2-naphthalenyl)-1-(3-pyridinyl)-2-propen-1-one.

Property	Value
CAS Number	1031063-36-1
Molecular Formula	C ₁₈ H ₁₃ NO
Molecular Weight	259.30 g/mol

Synthesis:

The synthesis of **(E/Z)-DMU2105** can be achieved through a Claisen-Schmidt condensation reaction. This general method involves the base-catalyzed reaction of a substituted benzaldehyde with an acetophenone. For the synthesis of DMU2105, 3-acetylpyridine would be reacted with 2-naphthaldehyde in the presence of a base, such as sodium hydroxide, in an alcoholic solvent.

Detailed Experimental Protocol (General Chalcone Synthesis):

- **Reaction Setup:** Dissolve equimolar amounts of 3-acetylpyridine and 2-naphthaldehyde in an appropriate solvent, such as ethanol, in a round-bottom flask equipped with a magnetic stirrer.
- **Base Addition:** Slowly add a catalytic amount of a base, typically a 10-40% aqueous solution of sodium hydroxide, to the stirred mixture at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within a few hours.
- **Workup:** Once the reaction is complete, pour the mixture into cold water to precipitate the crude product.
- **Purification:** Collect the solid product by vacuum filtration and wash it with water. The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure (E/Z)-3-(2-naphthalenyl)-1-(3-pyridinyl)-2-propen-1-one.

Mechanism of Action and Biological Activity

(E/Z)-DMU2105 functions as a potent and selective inhibitor of CYP1B1.

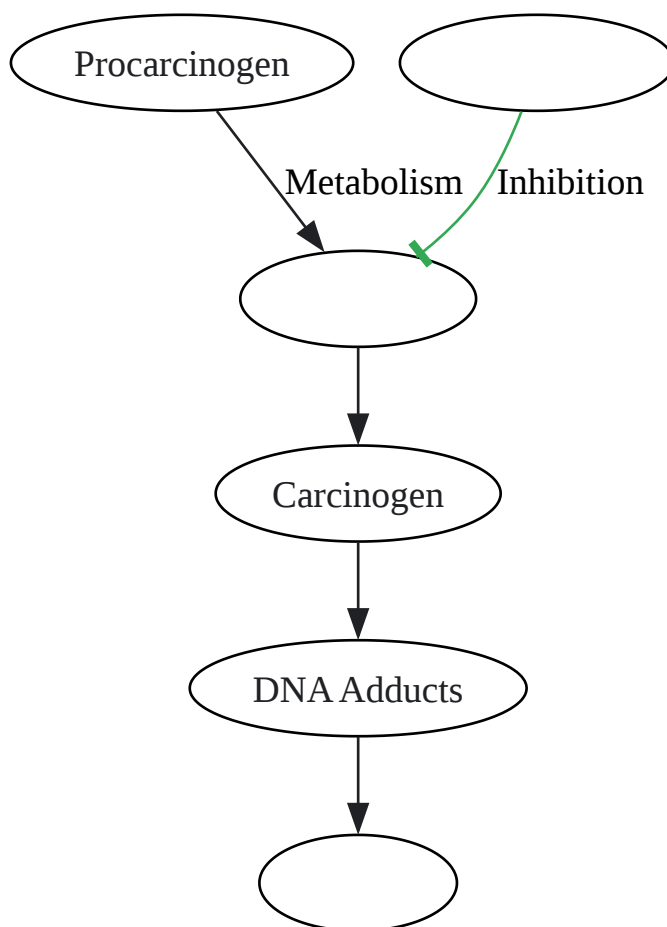
Target	IC ₅₀
CYP1B1	10 nM

The inhibitory activity of DMU2105 on CYP1B1 blocks the metabolic activation of procarcinogens and the metabolism of endogenous compounds like steroid hormones, which are implicated in the development and progression of certain cancers.

Signaling Pathways

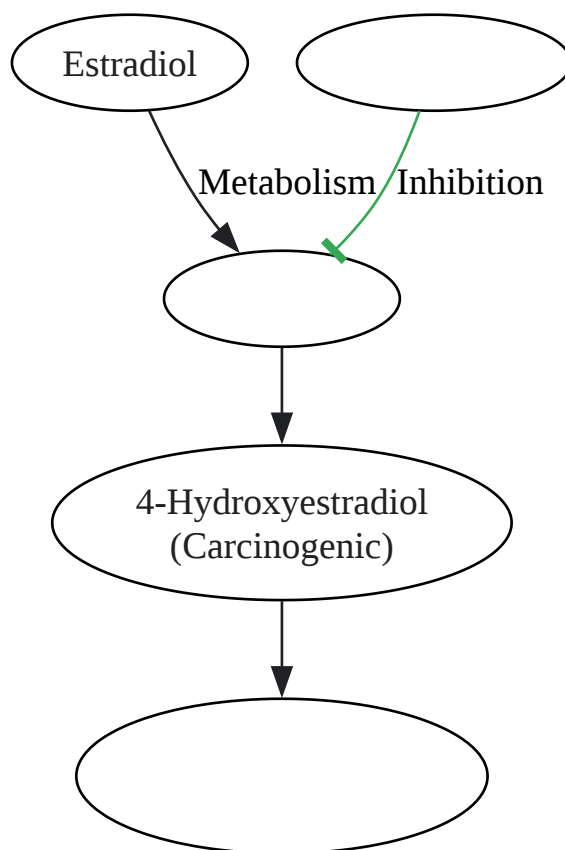
The inhibition of CYP1B1 by DMU2105 can impact several downstream signaling pathways that are crucial in cancer biology.

CYP1B1-Mediated Carcinogenesis:



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CYP1B1 and Hormone Metabolism:



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Experimental Protocols

The following are general protocols that can be adapted for research involving **(E/Z)-DMU2105**.

CYP1B1 Inhibition Assay (General Protocol):

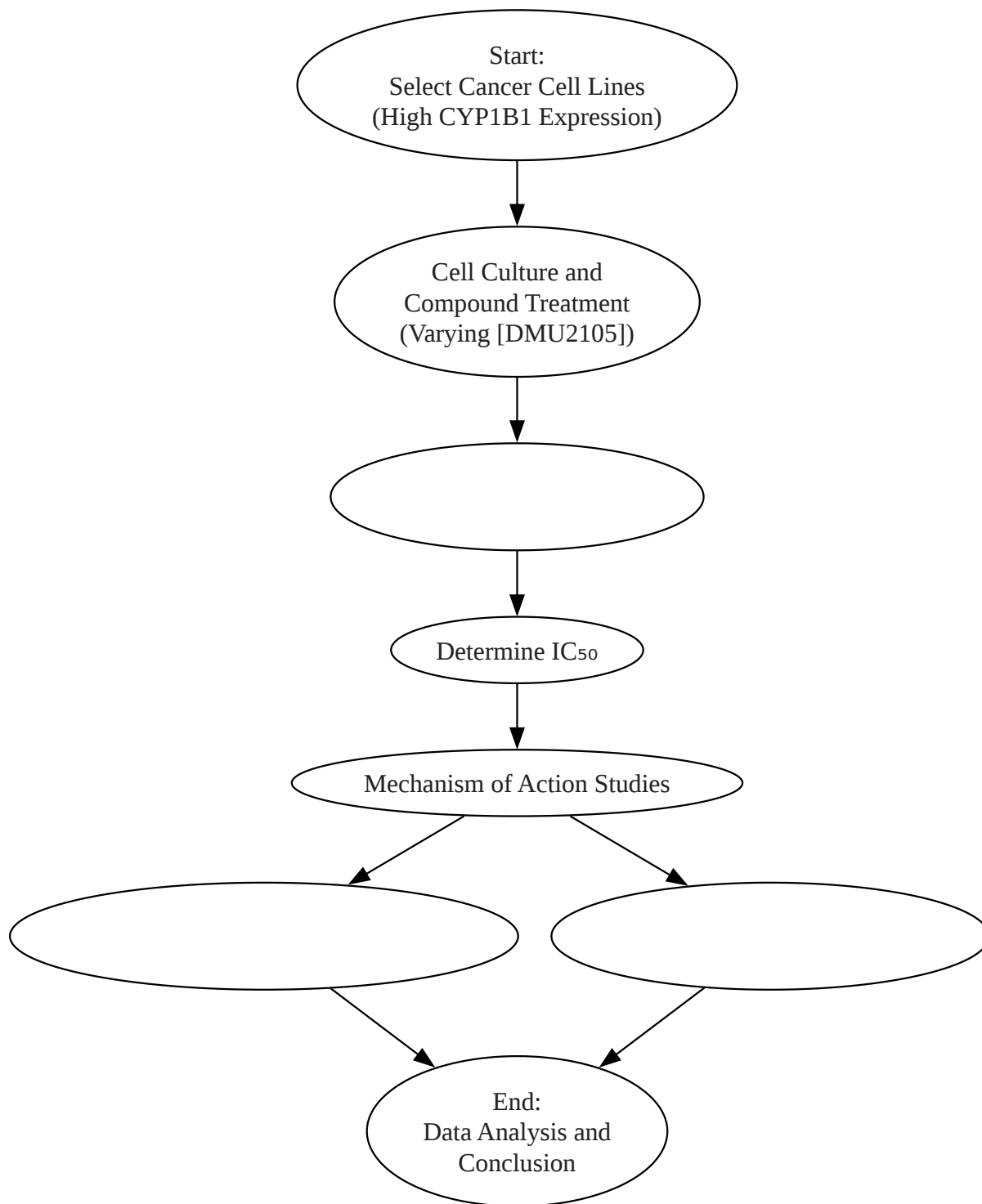
- **Enzyme Source:** Use human recombinant CYP1B1 expressed in a suitable system (e.g., baculovirus-infected insect cells).
- **Substrate:** A common fluorogenic substrate for CYP1B1 is 7-ethoxyresorufin.
- **Assay Buffer:** Prepare a suitable buffer, such as potassium phosphate buffer, pH 7.4.
- **Incubation:** In a 96-well plate, combine the recombinant CYP1B1, the substrate, and varying concentrations of DMU2105. Initiate the reaction by adding an NADPH-generating system.

- **Detection:** Measure the fluorescence of the product (resorufin) over time using a fluorescence plate reader.
- **Data Analysis:** Calculate the rate of reaction at each inhibitor concentration and determine the IC_{50} value by fitting the data to a dose-response curve.

Cell Viability Assay (MTT Assay Protocol):

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of DMU2105 (and appropriate vehicle controls) and incubate for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized solubilization buffer) to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control cells and determine the IC_{50} value.

Experimental Workflow for Evaluating DMU2105 in Cancer Cell Lines:



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Conclusion and Future Directions

(E/Z)-DMU2105 is a valuable research tool for investigating the role of CYP1B1 in cancer and other diseases. Its high potency and selectivity make it a strong candidate for further preclinical and potentially clinical development as an anticancer agent. Future research should focus on detailed in vivo studies to evaluate its efficacy, safety, and pharmacokinetic profile.

Furthermore, exploring its potential in combination therapies with existing chemotherapeutic agents could lead to more effective cancer treatments.

Disclaimer: This document is intended for research and informational purposes only. **(E/Z)-DMU2105** is a research chemical and is not intended for human or veterinary use. All experiments should be conducted in a properly equipped laboratory by trained professionals.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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